

A Technical Guide to 2-Bromoethyl Methacrylate: Commercial Availability, Purity, and Experimental Protocols

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Compound of Interest

Compound Name: 2-Bromoethyl methacrylate

Cat. No.: B1266238

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **2-Bromoethyl methacrylate** (BEMA), a versatile monomer widely utilized in the synthesis of functional polymers for various applications, including in the biomedical and pharmaceutical fields. This guide details its commercial availability, typical purity specifications, and standardized experimental protocols for its analysis and purification.

Commercial Availability and Purity

2-Bromoethyl methacrylate is commercially available from a range of chemical suppliers. The purity of the commercially supplied monomer typically ranges from 95% to 99%. It is often supplied with an inhibitor, such as monomethyl ether hydroquinone (MEHQ), to prevent polymerization during storage. For applications requiring high purity, further purification is recommended.

Below is a summary of representative commercial sources for **2-Bromoethyl methacrylate**:

Supplier	Purity	Available Quantities	Additional Notes
Sigma-Aldrich	≥95% [1]	1 g, 5 g, 25 g, 100 g	-
Alfa Chemistry	96.0% [2] [3]	Gram to Kilogram scale [3]	-
Biosynth	-	5 g, 10 g [4]	-
TCI Chemicals	>96.0% (GC) [5]	1 g, 5 g [5]	Stabilized with MEHQ [5]
BLD Pharm	-	-	Inert atmosphere, 2-8°C storage [6]
Reagentia	-	1 g, 5 g, 25 g, 100 g [7]	-

Experimental Protocols

Purity Determination by Gas Chromatography (GC)

Gas chromatography is a standard method for assessing the purity of **2-Bromoethyl methacrylate** and identifying any volatile impurities.

Methodology:

- Instrument: A standard gas chromatograph equipped with a Flame Ionization Detector (FID).
- Column: A non-polar capillary column, such as a DB-5 (30 m x 0.25 mm ID, 0.25 µm film thickness), is suitable for separation.
- Carrier Gas: Helium at a constant flow rate (e.g., 1-2 mL/min).
- Injection Port:
 - Temperature: 250 °C.
 - Injection Volume: 1 µL.
 - Split Ratio: A split ratio of 25:1 or higher is recommended to avoid column overloading.

- Oven Temperature Program:
 - Initial Temperature: 50 °C, hold for 2 minutes.
 - Ramp: Increase to 250 °C at a rate of 10-15 °C/min.
 - Final Hold: Hold at 250 °C for 5 minutes.
- Detector:
 - FID Temperature: 280 °C.
- Sample Preparation: Prepare a dilute solution of **2-Bromoethyl methacrylate** in a suitable solvent such as acetone or dichloromethane.

Structural Confirmation and Purity Analysis by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an essential tool for confirming the chemical structure of **2-Bromoethyl methacrylate** and detecting non-volatile impurities.

Methodology:

- Instrument: A standard NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated chloroform (CDCl_3) is a common solvent.
- Reference: Tetramethylsilane (TMS) as an internal standard (0 ppm).
- ^1H NMR (Proton NMR):
 - Expected Chemical Shifts (δ , ppm):
 - ~6.1 ppm (s, 1H, $=\text{CH}_2$ cis to ester)
 - ~5.6 ppm (s, 1H, $=\text{CH}_2$ trans to ester)
 - ~4.4 ppm (t, 2H, $-\text{O}-\text{CH}_2-$)

- ~3.6 ppm (t, 2H, -CH₂-Br)
- ~1.9 ppm (s, 3H, -CH₃)
- ¹³C NMR (Carbon NMR):
 - Expected Chemical Shifts (δ, ppm):
 - ~166 ppm (C=O)
 - ~135 ppm (=C(CH₃)-)
 - ~126 ppm (=CH₂)
 - ~64 ppm (-O-CH₂-)
 - ~29 ppm (-CH₂-Br)
 - ~18 ppm (-CH₃)

Purification by Vacuum Distillation

For applications requiring high purity, such as controlled polymerization, removal of inhibitors and other impurities can be achieved through vacuum distillation.

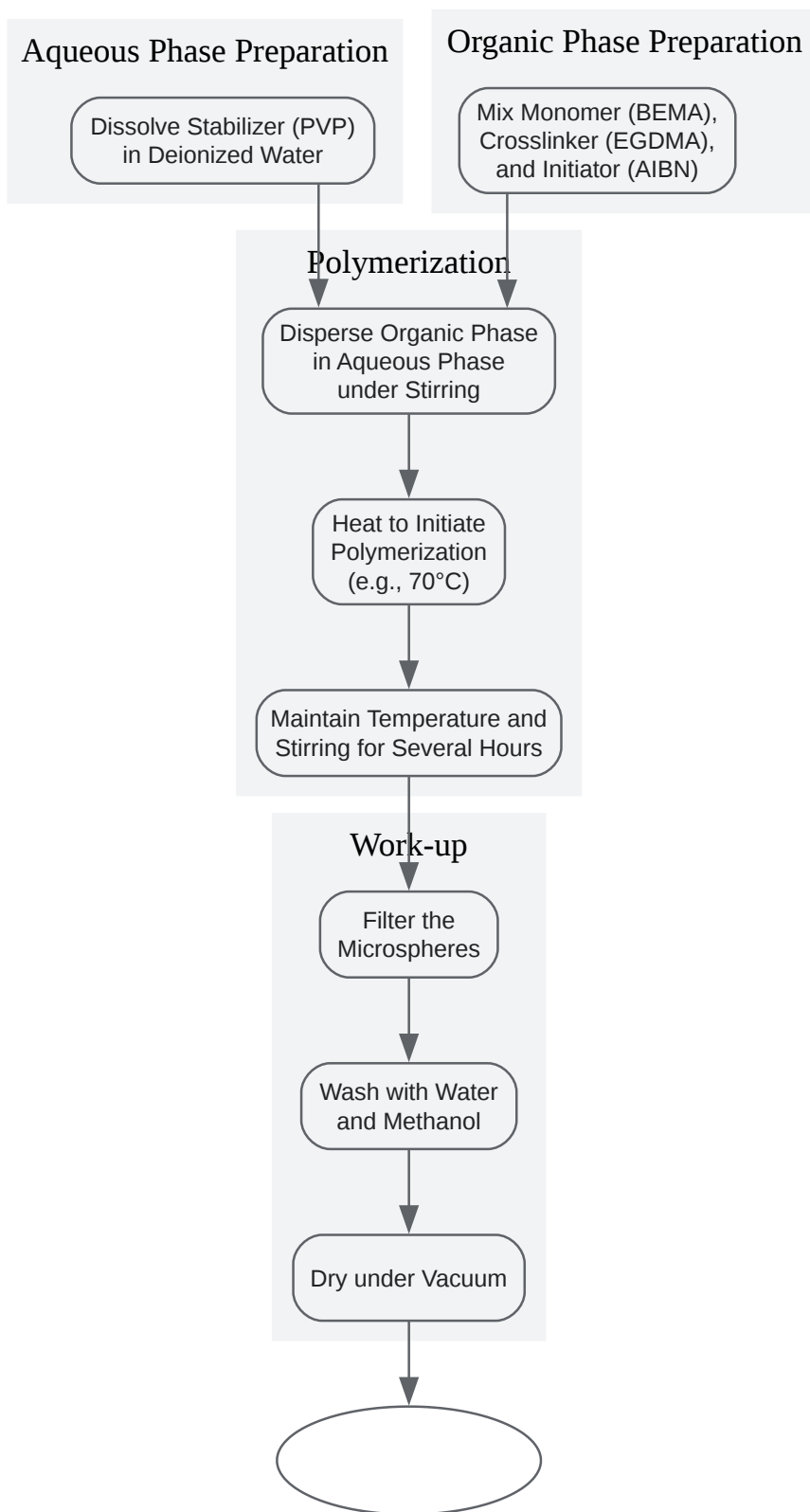
Methodology:

- Apparatus: A standard vacuum distillation setup including a round-bottom flask, a distillation head with a condenser, a receiving flask, a vacuum pump, and a cold trap.
- Procedure:
 - Add the crude **2-Bromoethyl methacrylate** to the round-bottom flask along with a fresh polymerization inhibitor (e.g., a small amount of hydroquinone) to prevent polymerization during heating.
 - Assemble the distillation apparatus and ensure all joints are properly sealed.
 - Begin to evacuate the system slowly to the desired pressure (e.g., 1-5 mmHg).

- Once the desired pressure is reached, begin heating the distillation flask gently using a heating mantle or oil bath.
- Collect the fraction that distills at a constant temperature. The boiling point of **2-Bromoethyl methacrylate** is approximately 80 °C at 16 mmHg.[8]
- The purified monomer should be stored at low temperature (e.g., in a freezer) in the presence of an inhibitor and used relatively quickly.

Workflow for Suspension Polymerization

2-Bromoethyl methacrylate is a valuable monomer for the synthesis of functional polymers via techniques such as free-radical polymerization. The following diagram illustrates a typical workflow for the suspension polymerization of **2-Bromoethyl methacrylate** to produce crosslinked microspheres.



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Suspension Polymerization of **2-Bromoethyl Methacrylate**

Signaling Pathways

Currently, there is no established evidence to suggest that **2-Bromoethyl methacrylate** is directly involved in biological signaling pathways. Its primary relevance in the biomedical and pharmaceutical fields is as a monomer for the synthesis of functional polymers used in applications such as drug delivery, tissue engineering, and bioconjugation. The bromo-functional group allows for post-polymerization modification, enabling the attachment of biologically active molecules.

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